

N-Benzylidene-2-propynylamine: A Technical Whitepaper

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Compound of Interest

Compound Name: *N-Benzylidene-2-propynylamine*

Cat. No.: B016244

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CAS Number: 57734-99-3

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Benzylidene-2-propynylamine is a chemical compound characterized by the presence of both an imine (N-benzylidene) and a propargyl group. While specific research on this molecule is limited, its structural motifs are of significant interest in medicinal chemistry. The propargylamine moiety is a key pharmacophore in several approved drugs and clinical candidates, particularly for neurodegenerative diseases and oncology, often acting as an irreversible enzyme inhibitor. The N-benzylidene group is also found in various compounds exhibiting a wide range of biological activities, including antimicrobial and anticancer effects. This technical guide provides a comprehensive overview of the available information on **N-Benzylidene-2-propynylamine**, including its physicochemical properties, synthesis protocols, and inferred biological potential based on the activities of its constituent functional groups. This document aims to serve as a foundational resource to stimulate further research into the potential applications of this compound.

Physicochemical and Spectroscopic Data

Quantitative data for **N-Benzylidene-2-propynylamine** is not extensively reported in peer-reviewed literature. The following tables summarize the available data from chemical supplier databases and inferred properties based on its structure.

Table 1: Physicochemical Properties of **N-Benzylidene-2-propynylamine**

Property	Value	Source/Comment
CAS Number	57734-99-3	-
Molecular Formula	C ₁₀ H ₉ N	[1]
Molecular Weight	143.19 g/mol	[1]
Physical State	Yellow Oil	Inferred from supplier data
Boiling Point	110-113.5 °C @ 1-2 mmHg	[2]
Solubility	Soluble in Chloroform, Methanol	[2]
Density	Data not available	-
Refractive Index	Data not available	-

Table 2: Predicted Spectroscopic Data for **N-Benzylidene-2-propynylamine**

Spectroscopy	Predicted Chemical Shifts / Bands
¹ H NMR	δ ~8.3-8.5 (s, 1H, -N=CH-), δ ~7.2-7.9 (m, 5H, Ar-H), δ ~4.0-4.2 (d, 2H, -N-CH ₂ -), δ ~2.2-2.4 (t, 1H, -C≡CH)
¹³ C NMR	δ ~160-165 (-N=CH-), δ ~127-136 (Ar-C), δ ~80-85 (-C≡CH), δ ~70-75 (-C≡CH), δ ~40-45 (-N-CH ₂ -)
IR (Infrared)	~3300 cm ⁻¹ (alkyne C-H stretch), ~2120 cm ⁻¹ (C≡C stretch), ~1640 cm ⁻¹ (C=N stretch), ~3050 cm ⁻¹ (aromatic C-H stretch)
Mass Spec (MS)	Predicted m/z: 143.07 (M ⁺), 142.06 (M-H) ⁺ , 115.05 (M-C ₂ H ₂) ⁺ , 91.05 (C ₇ H ₇) ⁺ , 77.04 (C ₆ H ₅) ⁺

Disclaimer: The spectroscopic data presented are predicted values based on the known chemical shifts and absorption bands of the N-benzylidene and propargylamine functional groups. Experimental verification is required.

Synthesis and Experimental Protocols

The synthesis of **N-Benzylidene-2-propynylamine** is typically achieved through a condensation reaction between propargylamine and benzaldehyde.

Synthesis Protocol

Reaction: Condensation of Propargylamine and Benzaldehyde

Reagents:

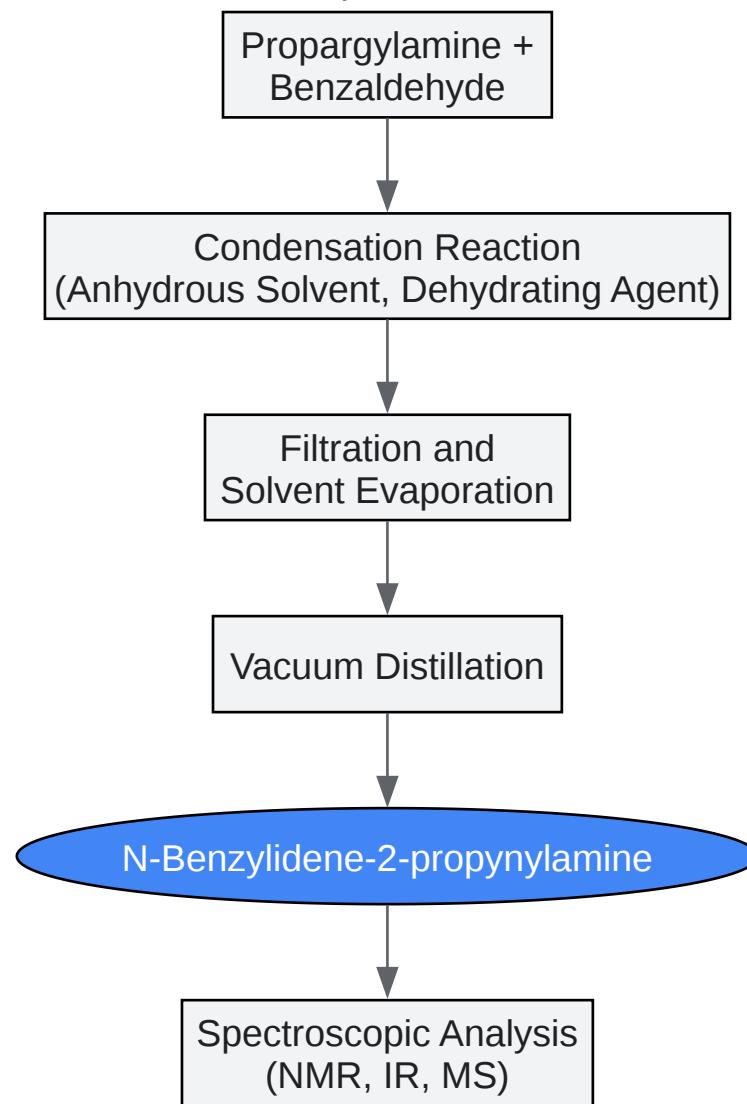
- Propargylamine (1.0 eq)
- Benzaldehyde (1.0 eq)
- Anhydrous Magnesium Sulfate (MgSO₄) or other suitable dehydrating agent

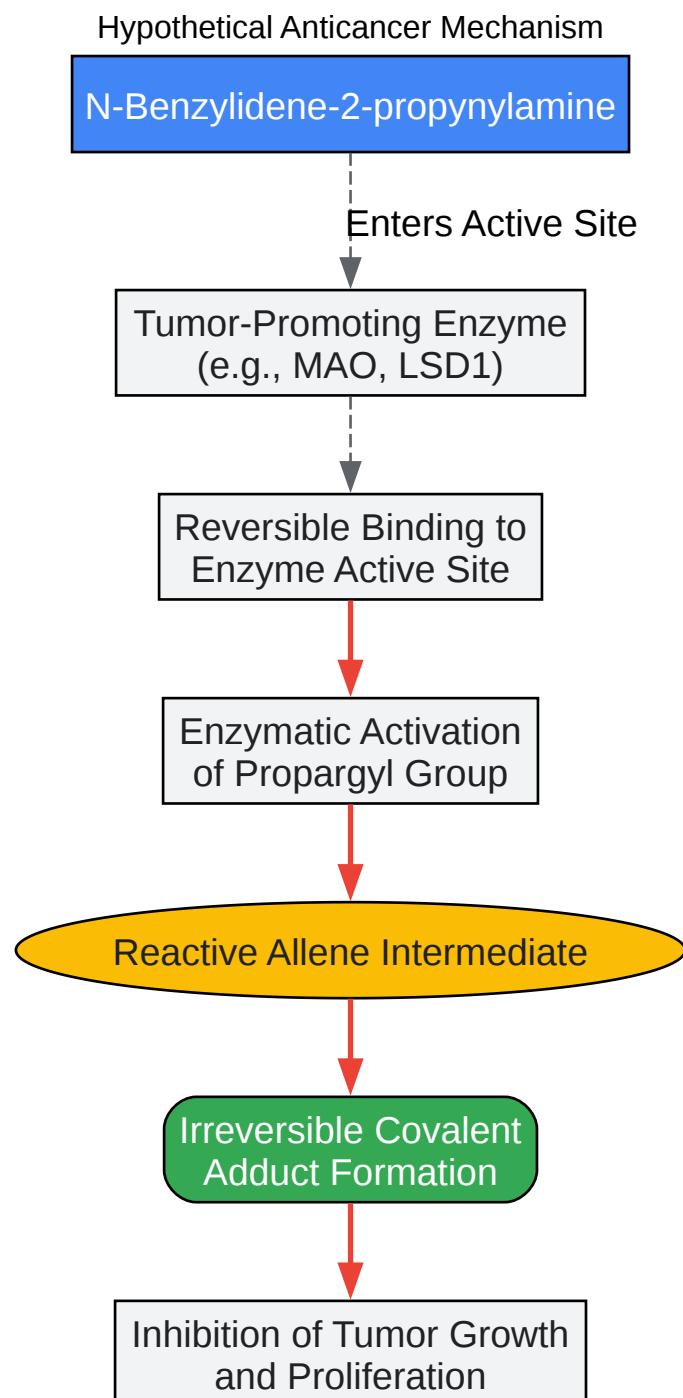
- Anhydrous solvent (e.g., Benzene, Toluene, or Dichloromethane)

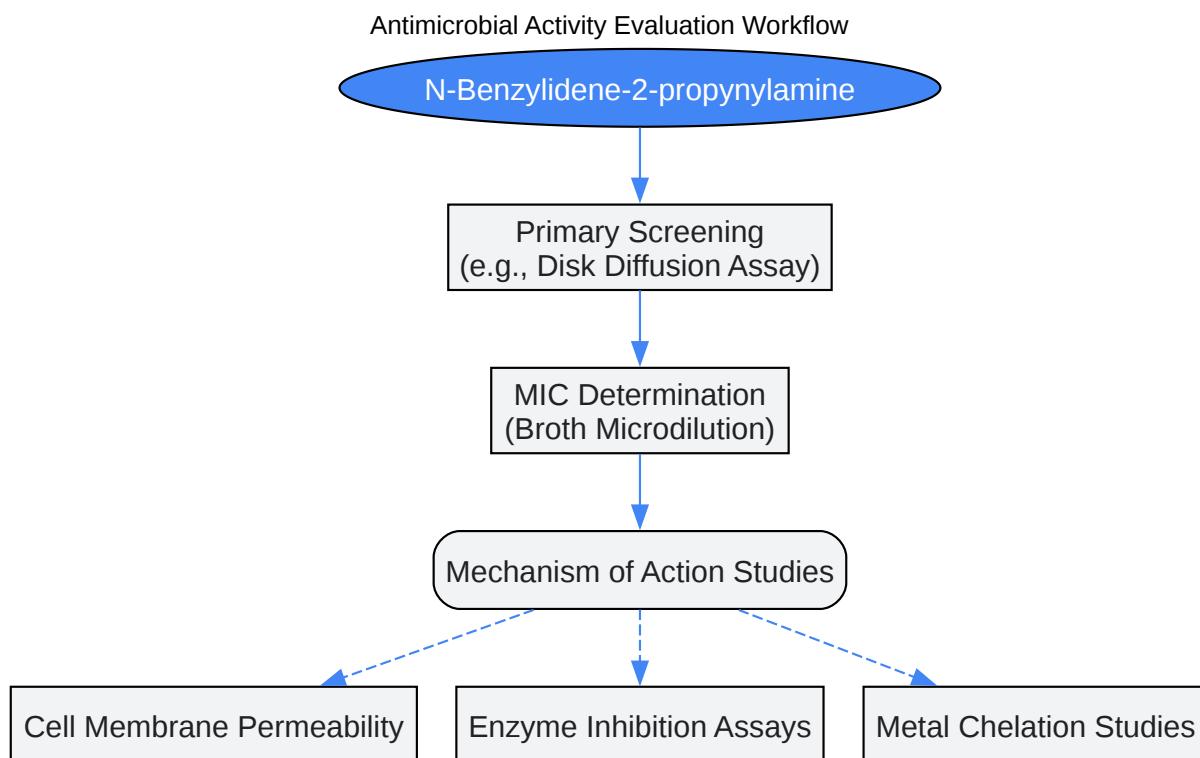
Procedure:

- To a stirred solution of propargylamine in the chosen anhydrous solvent, add an equimolar amount of benzaldehyde at room temperature.
- Add a dehydrating agent, such as anhydrous magnesium sulfate, to the reaction mixture.
- Stir the mixture at room temperature for a duration ranging from 30 minutes to several hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, filter the reaction mixture to remove the dehydrating agent.
- Wash the solid residue with a small amount of the solvent.
- Combine the filtrate and the washings, and remove the solvent under reduced pressure to yield the crude product.
- The crude **N-Benzylidene-2-propynylamine** can be purified by vacuum distillation.

General Workflow for Synthesis and Characterization







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References

- 1. scbt.com [scbt.com]
- 2. 57734-99-3 CAS MSDS (N-BENZYLIDENE-2-PROPYNYLAMINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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